

Coulteropine (C21H21NO6): A Technical Guide for Researchers

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Coulteropine, a protopine alkaloid with the molecular formula C21H21NO6, is a natural compound isolated from various plant species of the Papaveraceae family, including the common poppy (Papaver rhoeas) and Romneya coulteri.[1][2] As a member of the protopine class of alkaloids, **Coulteropine** shares a characteristic tetracyclic structure and is of significant interest to the scientific community due to its potential biological activities.[3] This technical guide provides a comprehensive overview of the available scientific data on **Coulteropine** and related protopine alkaloids, with a focus on its chemical properties, biological activities, and the experimental methodologies used for its study.

Chemical and Physical Properties

Coulteropine is structurally characterized by a dibenz[c,g]azecine skeleton. The precise arrangement of its atoms and functional groups contributes to its unique physicochemical properties and biological interactions.



Property	Value	Source
Molecular Formula	C21H21NO6	[2]
Molecular Weight	383.4 g/mol	[2]
Canonical SMILES	CN1CCC2=CC3=C(C(=C2C(= O)CC4=C(C1)C5=C(C=C4)OC O5)OC)OCO3	[2]
InChI	InChI=1S/C21H21NO6/c1-22- 6-5-13-8-17-20(28-11-26- 17)21(24-2)18(13)15(23)7-12- 3-4-16-19(14(12)9-22)27-10- 25-16/h3-4,8H,5-7,9-11H2,1- 2H3	[2]
InChIKey	SWBXJEKOHMOEFV- UHFFFAOYSA-N	[2]
Appearance	Powder	[2]

Biological Activities and Potential Therapeutic Applications

While specific research on **Coulteropine** is limited, the broader class of protopine alkaloids exhibits a wide range of pharmacological effects. These activities provide a strong rationale for the further investigation of **Coulteropine** as a potential therapeutic agent.

Antimicrobial Activity

Alkaloid extracts from Papaver rhoeas, which contains **Coulteropine**, have demonstrated notable antimicrobial activity. The following table summarizes the Minimum Inhibitory Concentration (MIC) values of these extracts against selected microorganisms.



Microorganism	Extract	MIC (μg/mL)	Source
Staphylococcus aureus	Alkaloid Extract of P. rhoeas (P8)	1.22	[4][5]
Candida albicans	Alkaloid Extract of P. rhoeas (P8)	2.4	[4][5]

Cytotoxic and Anti-Cancer Activity

Protopine, the parent compound of **Coulteropine**, has shown significant cytotoxic effects against various cancer cell lines. This suggests that **Coulteropine** may also possess anticancer properties.

Cell Line	Compound	IC50 (μM)	Source
HL-60 (Human promyelocytic leukemia)	Protopine	6.68	[6]
A-549 (Human lung carcinoma)	Protopine	20.47	[6]
MCF-7 (Human breast adenocarcinoma)	Protopine	22.59	[6]

Anti-inflammatory Activity

Protopine alkaloids have been shown to possess anti-inflammatory properties. Studies on protopine indicate that it can inhibit the production of inflammatory mediators through the modulation of signaling pathways such as NF-kB and MAPK.

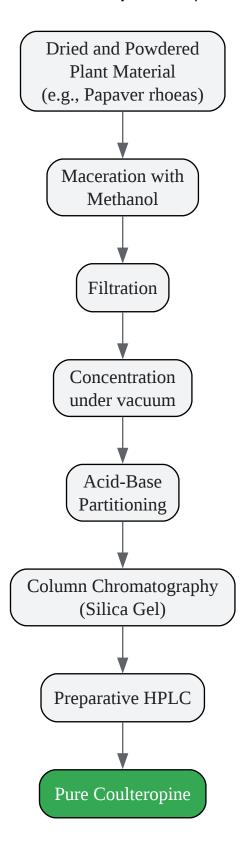
Experimental Protocols

Detailed experimental protocols for the isolation and biological evaluation of **Coulteropine** are not extensively published. However, based on standard methodologies for the study of protopine alkaloids, the following protocols can be adapted.



Isolation and Purification of Coulteropine

A general workflow for the isolation of **Coulteropine** from plant material is outlined below.





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Figure 1. General workflow for the isolation of **Coulteropine**.

Antimicrobial Susceptibility Testing (Broth Microdilution Method)

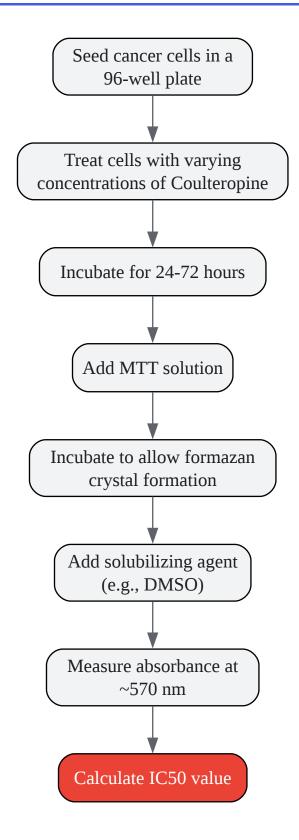
The antimicrobial activity of **Coulteropine** can be determined using the broth microdilution method as follows:

- Preparation of Inoculum: A standardized suspension of the test microorganism is prepared in a suitable broth medium.
- Serial Dilution: **Coulteropine** is serially diluted in the broth medium in a 96-well microtiter plate.
- Inoculation: Each well is inoculated with the microbial suspension.
- Incubation: The plate is incubated under appropriate conditions for the test microorganism.
- Determination of MIC: The Minimum Inhibitory Concentration (MIC) is determined as the lowest concentration of Coulteropine that visibly inhibits microbial growth.

Cytotoxicity Assay (MTT Assay)

The cytotoxic effect of **Coulteropine** on cancer cell lines can be assessed using the MTT assay.





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Figure 2. Workflow for the MTT cytotoxicity assay.

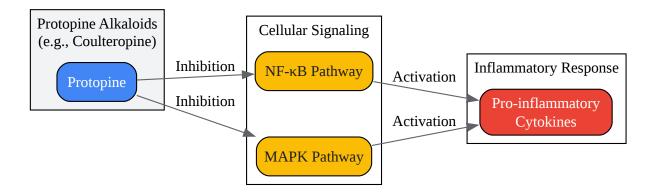


Potential Signaling Pathways

The biological activities of protopine alkaloids are often attributed to their interaction with various cellular signaling pathways. While the specific pathways modulated by **Coulteropine** have yet to be elucidated, the known effects of protopine provide a hypothetical framework.

Anti-inflammatory Signaling

Protopine has been reported to exert its anti-inflammatory effects by inhibiting the NF-kB and MAPK signaling pathways. This leads to a reduction in the production of pro-inflammatory cytokines.



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Figure 3. Potential anti-inflammatory signaling pathways of protopine alkaloids.

Conclusion and Future Directions

Coulteropine represents a promising natural product with potential therapeutic applications, particularly in the areas of antimicrobial and anti-cancer therapy. The biological activities demonstrated by the broader class of protopine alkaloids strongly support the need for further, more specific research on **Coulteropine**. Future studies should focus on:

• Detailed Biological Evaluation: Comprehensive screening of **Coulteropine** against a wide range of microbial pathogens and cancer cell lines to determine its specific activity profile.



- Mechanism of Action Studies: Elucidation of the precise molecular targets and signaling pathways modulated by Coulteropine.
- In Vivo Studies: Evaluation of the efficacy and safety of Coulteropine in preclinical animal models.
- Synthetic and Medicinal Chemistry Efforts: Synthesis of Coulteropine analogs to explore structure-activity relationships and optimize its therapeutic properties.

The information presented in this technical guide provides a foundation for researchers and drug development professionals to embark on the further exploration of **Coulteropine** as a potential lead compound for the development of new therapeutic agents.

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